

Application Notes and Protocols: Dodecyl Benzoate in Personal Care Formulations

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Compound of Interest

Compound Name: *Dodecyl benzoate*

Cat. No.: *B1582934*

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Introduction

Dodecyl benzoate, the ester of dodecyl alcohol and benzoic acid, is a versatile emollient and solvent utilized in a wide array of personal care products. Its properties, including its light, non-greasy feel, and excellent solvency, make it a valuable ingredient in skincare, sun care, and color cosmetics.[1][2] These application notes provide detailed protocols and data for formulators looking to incorporate **dodecyl benzoate** into their product development, focusing on its sensory characteristics, ability to solubilize common sunscreen agents, and potential to enhance skin penetration.

Chemical Structure of Dodecyl Benzoate

Caption: Chemical structure of **Dodecyl Benzoate**.

Physicochemical Properties

Dodecyl benzoate is a clear, oil-soluble liquid with low viscosity. Its primary functions in cosmetic formulations include acting as a skin-conditioning agent (emollient), a solvent for other ingredients, and a plasticizer.[3]

| Property | Value | Reference |
|-------------------|------------------------------------------------|-----------|
| INCI Name | Dodecyl Benzoate | [3] |
| CAS Number | 2915-72-2 | [3] |
| Molecular Formula | C ₁₉ H ₃₀ O ₂ | [3] |
| Molecular Weight | 290.45 g/mol | [3] |
| Appearance | Clear, colorless to pale yellow liquid | [3] |
| Solubility | Oil Soluble | [1] |

Key Applications and Performance Data

Emolliency and Sensory Profile

Dodecyl benzoate is prized for the light, silky, and non-greasy feel it imparts to formulations.[1] While specific quantitative sensory data for **dodecyl benzoate** is not readily available in public literature, data for the structurally similar C12-15 alkyl benzoate provides a useful proxy. The following table presents typical sensory attributes that can be expected and evaluated.

| Sensory Attribute | Expected Performance of Dodecyl Benzoate (based on C12-15 Alkyl Benzoate) |
|-------------------|---------------------------------------------------------------------------|
| Spreadability | High |
| Absorbency | Fast |
| Greasiness | Low |
| Tackiness | Low |
| After-feel | Powdery, Silky |

Sunscreen Solvent and Potential SPF Booster

Dodecyl benzoate is an effective solvent for many organic sunscreen filters, which is crucial for achieving high SPF values and ensuring formulation stability.[4][5] The oil phase of a sunscreen has a significant impact on its final SPF, and proper solubilization of UV filters is a key factor.[6][7]

Solubility of Common UV Filters

While specific solubility data for **dodecyl benzoate** is limited, the values for the closely related C12-15 alkyl benzoate can be used as a guideline.

| UV Filter | Solubility in C12-15 Alkyl Benzoate (% w/w) |
|------------|-------------------------------------------------------|
| Avobenzone | ~16% |
| Oxybenzone | Data not available, but expected to be a good solvent |

Note: The solubility of UV filters should be experimentally verified in **dodecyl benzoate** for each specific formulation.

Skin Penetration Enhancement

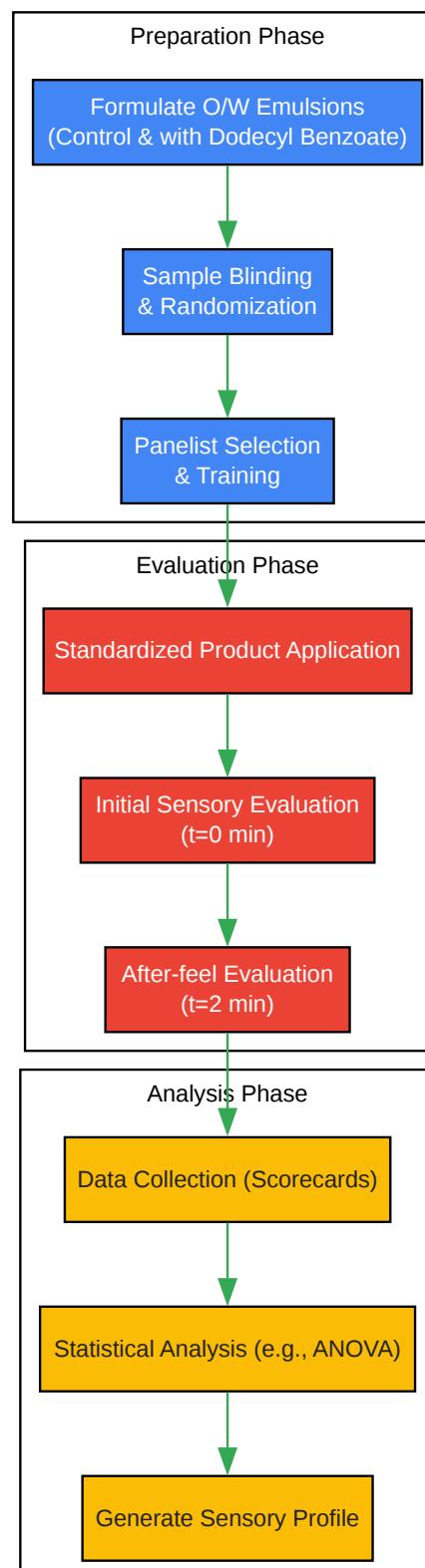
Alkyl benzoates can enhance the skin penetration of active ingredients by acting as a vehicle that improves the partitioning of the active into the stratum corneum. The specific enhancement effect is dependent on the active ingredient and the overall formulation.

Experimental Protocols

Protocol for Sensory Evaluation of Emollients

This protocol outlines a method for the quantitative descriptive analysis of **dodecyl benzoate**'s sensory properties in a simple oil-in-water emulsion.

Experimental Workflow for Sensory Evaluation

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Caption: Workflow for sensory evaluation of cosmetic emollients.

Methodology:

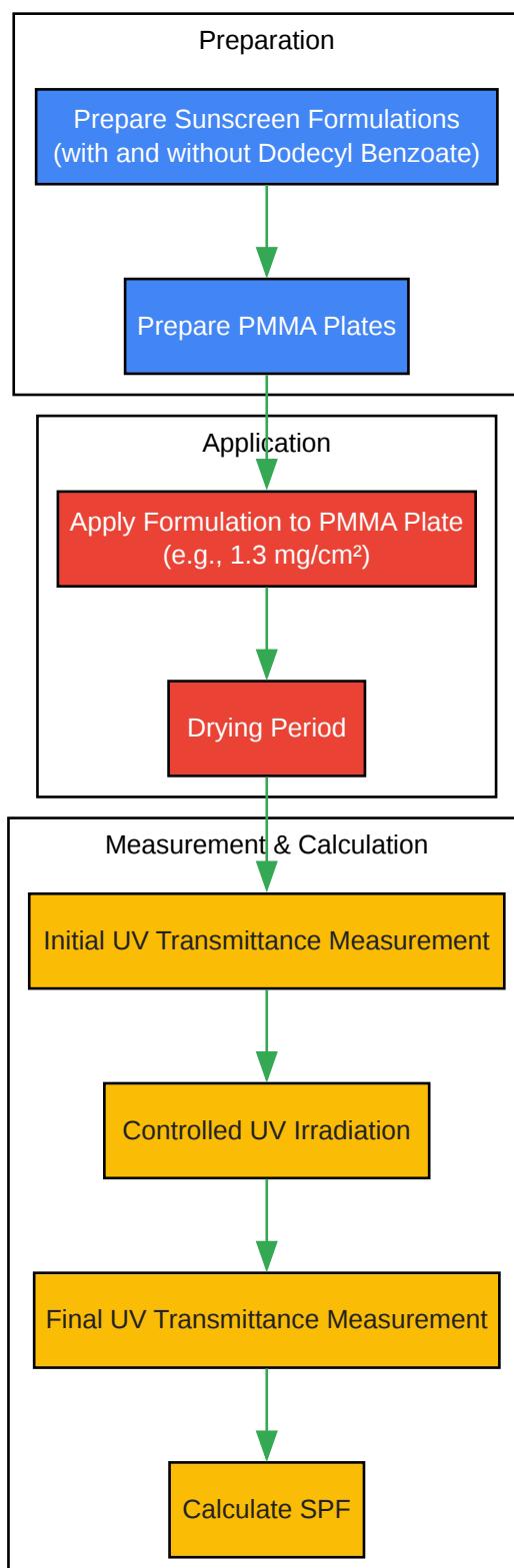
- Panelist Selection and Training:
 - Recruit a panel of 10-15 individuals trained in sensory analysis of cosmetic products.
 - Familiarize panelists with the defined sensory attributes and scoring scale using reference standards.
- Sample Preparation:
 - Prepare a base oil-in-water emulsion (control).
 - Prepare an identical emulsion containing a specified concentration of **dodecyl benzoate** (e.g., 5% w/w).
 - Code samples with random three-digit numbers to blind the panelists.
- Evaluation Procedure:
 - Panelists cleanse their forearms and allow them to equilibrate to room temperature.
 - A standardized amount of each sample (e.g., 0.1 mL) is applied to a designated area on the forearm.
 - Panelists evaluate and score the following attributes on a 10-point scale immediately upon application (Initial Feel) and after 2 minutes (After-feel):
 - Spreadability: Ease of application and spreading.
 - Absorbency: Rate of disappearance from the skin surface.
 - Greasiness: Degree of oily residue.
 - Tackiness: Stickiness of the skin.
 - Smoothness: Perceived smoothness of the skin.
- Data Analysis:

- Collect the scores from all panelists.
- Perform statistical analysis (e.g., ANOVA) to identify significant differences between the control and the **dodecyl benzoate** formulation for each attribute.
- Visualize the data using a spider plot to compare the sensory profiles.

Protocol for In-Vitro SPF Determination

This protocol describes a method to evaluate the potential SPF boosting effect of **dodecyl benzoate** in a sunscreen formulation.

Experimental Workflow for In-Vitro SPF Testing

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Caption: Workflow for in-vitro SPF determination.

Methodology:

- Materials:
 - UV Spectrophotometer with an integrating sphere.
 - Polymethyl methacrylate (PMMA) plates.
 - Solar simulator.
- Sample Preparation:
 - Prepare a sunscreen formulation containing a known concentration of UV filters.
 - Prepare an identical formulation where a portion of the oil phase is replaced with **dodecyl benzoate**.
- Procedure:
 - Apply a uniform film of the sunscreen formulation onto the PMMA plate at a concentration of 1.3 mg/cm².
 - Allow the film to dry for a specified period (e.g., 15 minutes).
 - Measure the initial UV transmittance of the sample at multiple points on the plate.
 - Expose the plate to a controlled dose of UV radiation from a solar simulator.
 - Measure the final UV transmittance after irradiation.
- Calculation:
 - The SPF is calculated from the transmittance data using a standardized equation that takes into account the erythema action spectrum and the solar spectrum.
 - Compare the SPF values of the formulations with and without **dodecyl benzoate** to determine its effect.

Protocol for Determining the Solubility of Crystalline UV Filters

This protocol provides a method to determine the solubility of crystalline UV filters, such as avobenzone and oxybenzone, in **dodecyl benzoate**.^[4]

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of the crystalline UV filter to a known volume of **dodecyl benzoate** in a sealed container.
 - Agitate the mixture at a constant temperature (e.g., 25°C) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Analysis:
 - Centrifuge the saturated solution to separate the undissolved solids.
 - Carefully extract a known volume of the supernatant.
 - Dilute the supernatant with a suitable solvent (e.g., ethanol) to a concentration within the linear range of the analytical method.
 - Analyze the concentration of the dissolved UV filter using High-Performance Liquid Chromatography (HPLC) with a UV detector.
- Quantification:
 - Prepare a calibration curve using standard solutions of the UV filter of known concentrations.
 - Determine the concentration of the UV filter in the diluted sample by comparing its peak area to the calibration curve.
 - Calculate the original concentration in the saturated **dodecyl benzoate** solution, which represents its solubility.

Formulation Guidelines

Dodecyl benzoate is a versatile emollient that can be incorporated into a variety of personal care formulations.

Typical Use Levels:

| Product Type | Typical Use Level (% w/w) |
|--------------------|---------------------------|
| Leave-on Products | |
| Lotions & Creams | 2 - 15% |
| Sunscreens | 2 - 20% |
| Color Cosmetics | 1 - 10% |
| Rinse-off Products | |
| Cleansers | 1 - 5% |

Note: These are general guidelines. The optimal use level will depend on the specific formulation and desired sensory attributes.

Example Formulation: Light Daily Moisturizer

| Phase | Ingredient | % w/w | Function |
|-------------------|--------------------------------------------|-------------|-----------------------|
| A | Deionized Water | q.s. to 100 | Vehicle |
| Glycerin | 3.00 | | Humectant |
| Xanthan Gum | 0.20 | | Thickener |
| B | Dodecyl Benzoate | 8.00 | Emollient |
| Cetearyl Alcohol | 2.50 | | Emulsifier, Thickener |
| Glyceryl Stearate | 2.00 | | Emulsifier |
| Stearic Acid | 1.50 | | Emulsifier, Thickener |
| C | Phenoxyethanol (and) Ethylhexylglycerin | 1.00 | Preservative |
| Fragrance | 0.10 | | Fragrance |

Procedure:

- Combine Phase A ingredients and heat to 75°C.
- Combine Phase B ingredients and heat to 75°C.
- Add Phase B to Phase A with homogenization.
- Cool to 40°C and add Phase C ingredients.
- Mix until uniform.

Safety and Regulatory Information

The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of alkyl benzoates, including **dodecyl benzoate**, and concluded that they are safe for use in cosmetic products in the present practices of use and concentration.^[3] At concentrations used in cosmetics, these ingredients are not considered to be skin irritants or sensitizers.^[1] However, as with any raw material, it is recommended to review the manufacturer's safety data sheet (SDS) and conduct appropriate safety testing for the final formulation.

Conclusion

Dodecyl benzoate is a highly functional and versatile ingredient for personal care formulations. Its favorable sensory profile, excellent solvency for UV filters, and good safety profile make it a valuable tool for cosmetic scientists and formulators. The protocols and data provided in these application notes offer a framework for effectively utilizing **dodecyl benzoate** to create high-performing and aesthetically pleasing personal care products.

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